

# Application Note: High-Performance Liquid Chromatography (HPLC) Method for Foscarnet Quantification

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## Compound of Interest

Compound Name: Foscarnet (sodium)

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## Introduction

Foscarnet, an antiviral agent effective against various herpes viruses and in HIV rescue therapy, requires accurate and reliable quantification in pharmaceutical formulations and biological matrices.<sup>[1][2]</sup> This document outlines a robust High-Performance Liquid Chromatography (HPLC) method with UV detection for the determination of Foscarnet. The described method is simple, sensitive, and has been validated for its accuracy and precision, making it suitable for routine quality control and research applications.<sup>[3]</sup>

## Chromatographic Conditions

A summary of the HPLC systems and their respective operational parameters are provided below. Method 1 is recommended for standard quantification in aqueous solutions, while Method 2 is suitable for impurity profiling. Method 3 presents an alternative for bulk and pharmaceutical dosage forms.

| Parameter          | Method 1                                                                                                                                                                                                               | Method 2                                                                                             | Method 3                                                                                        |
|--------------------|------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|------------------------------------------------------------------------------------------------------|-------------------------------------------------------------------------------------------------|
| Mobile Phase       | Methanol:Water (30:70 v/v) containing 1 mM Tetrahexylammonium Hydrogen Sulfate (THAHSO <sub>4</sub> ) and 60 mM phosphate buffer, adjusted to pH 5.80. 0.2 mM pyrophosphoric acid is added to prevent peak tailing.[3] | Solution A, Solution B, Tetrahexylammonium bisulfate, and Methanol (700:300:0.25g:100mL), pH 4.4.[4] | Phosphate buffer and Acetonitrile (40:60 v/v), pH 4.0 adjusted with orthophosphoric acid.[1][2] |
| Stationary Phase   | Reversed-phase C18 column (4 µm spherical particles).[3][5]                                                                                                                                                            | C18 chromatographic column (250 mm x 4.6 mm, 5 µm).[4]                                               | ODS C18 column (4.6 x 150mm, 5µm).[1][2]                                                        |
| Flow Rate          | 0.7 mL/min.[3]                                                                                                                                                                                                         | 1.0 ± 0.1 mL/min.[4]                                                                                 | 1.1 mL/min.[1]                                                                                  |
| Detection          | UV at 232 nm.[3]                                                                                                                                                                                                       | UV at 230 nm.[4]                                                                                     | UV at 225 nm.[1][2]                                                                             |
| Injection Volume   | 20 µL.[3]                                                                                                                                                                                                              | Not Specified                                                                                        | 10 µL.[1]                                                                                       |
| Column Temperature | Not Specified                                                                                                                                                                                                          | 35 ± 2 °C.[4]                                                                                        | Ambient.[1]                                                                                     |
| Internal Standard  | Hydrochlorothiazide (HCTZ).[3][5]                                                                                                                                                                                      | Not Specified                                                                                        | Not Specified                                                                                   |

## Method Validation Summary

The performance of the HPLC methods has been validated according to ICH guidelines. The key validation parameters are summarized below, demonstrating the reliability of these methods for Foscarnet quantification.

| Validation Parameter                      | Method 1                         | Method 2                                                         | Method 3           |
|-------------------------------------------|----------------------------------|------------------------------------------------------------------|--------------------|
| Linearity Range                           | 50 - 4000 µg/mL.[3]              | 5 - 248 µg/mL.[4]                                                | 0.25 - 1.5 ppm.[1] |
| Correlation Coefficient (r <sup>2</sup> ) | 0.9999.[3]                       | 0.9999.[4]                                                       | 0.999.[6]          |
| Limit of Quantification (LOQ)             | 50 µg/mL.[3]                     | Not Specified                                                    | 3.98 ppm.[1]       |
| Limit of Detection (LOD)                  | Not Specified                    | Foscarnet: 23 ng, Impurity D: 62 ng.[4]                          | 1.32 ppm.[1]       |
| Intra-assay Precision (%RSD)              | ≤2.52%.[3][5]                    | Not Specified                                                    | Not Specified      |
| Inter-assay Precision (%RSD)              | ≤3.49%.[3][5]                    | Not Specified                                                    | Not Specified      |
| Accuracy (Same-day)                       | -0.57% to 0.47% deviation.[3][5] | Not Specified                                                    | Not Specified      |
| Accuracy (Day-to-day)                     | -0.75% to 3.06% deviation.[3][5] | Not Specified                                                    | Not Specified      |
| Recovery                                  | 99.87% to 103.03%. [3]           | Impurity B: 100.8% (RSD 2.0%), Impurity D: 98.6% (RSD 2.7%). [4] | Not Specified      |

## Experimental Protocols

### Preparation of Solutions

Mobile Phase Preparation (Method 1):

- Prepare a 60 mM phosphate buffer and adjust the pH to 5.80.
- Mix methanol and water in a 30:70 (v/v) ratio.

- Dissolve Tetrahexylammonium Hydrogen Sulfate (THAHSO<sub>4</sub>) to a final concentration of 1 mM.
- Add pyrophosphoric acid to a final concentration of 0.2 mM.
- Filter the mobile phase through a 0.2 µm membrane filter and degas before use.[\[3\]](#)

#### Standard Stock Solution Preparation:

- Accurately weigh and dissolve Foscarnet reference standard in the mobile phase or a suitable solvent (e.g., isoosmotic sodium chloride aqueous solution) to obtain a stock solution of known concentration (e.g., 24 mg/mL).[\[3\]](#)

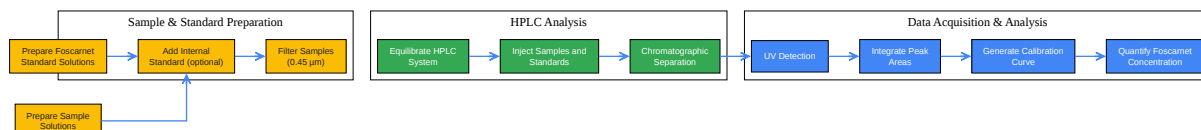
#### Calibration Standards:

- Perform serial dilutions of the stock solution with the same solvent to prepare a series of calibration standards covering the desired concentration range (e.g., 50 to 4000 µg/mL).[\[3\]](#)

#### Sample Preparation:

- For pharmaceutical formulations, dilute the sample with a suitable solvent to bring the Foscarnet concentration within the calibration range.[\[3\]](#) For bulk drug substance, accurately weigh the sample, moisten with glacial acetic acid, and then dissolve in the mobile phase.[\[4\]](#)
- If using an internal standard, add a fixed amount of the internal standard solution to all standards and samples.[\[3\]](#)
- Filter the final sample solution through a 0.45 µm syringe filter before injection.

## HPLC Analysis Workflow



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Caption: HPLC workflow for Foscarnet quantification.

## Stress Degradation Studies

For stability-indicating methods, Foscarnet is subjected to various stress conditions to ensure the method can separate the active pharmaceutical ingredient from its degradation products.<sup>[1]</sup><sup>[2]</sup>

Protocol for Stress Degradation (Example):

- Acid Degradation: Reflux 1 mL of Foscarnet stock solution with 1 mL of 2N HCl at 60°C for 30 minutes.<sup>[1]</sup>
- Base Degradation: Reflux 1 mL of Foscarnet stock solution with 1 mL of 2N NaOH at 60°C for 30 minutes.
- Oxidative Degradation: Treat 1 mL of Foscarnet stock solution with 1 mL of 20% H<sub>2</sub>O<sub>2</sub> at 60°C for 30 minutes.<sup>[1]</sup>
- Thermal Degradation: Expose the Foscarnet sample to dry heat.
- Photolytic Degradation: Expose the Foscarnet sample to UV light.

Following degradation, dilute the samples to a suitable concentration and analyze by HPLC to assess for degradation peaks and the purity of the Foscarnet peak.

## Data Analysis and System Suitability

The concentration of Foscarnet in the samples is determined by constructing a calibration curve of peak area ratio (Foscarnet/Internal Standard) versus concentration.[3] System suitability parameters such as theoretical plates, tailing factor, and repeatability of injections should be monitored to ensure the performance of the HPLC system.

## Conclusion

The HPLC methods described provide a reliable and accurate means for the quantification of Foscarnet. The detailed protocols and validation data support the use of these methods in a variety of settings, from routine quality control to advanced research and development. The provided workflow diagram offers a clear visual guide to the experimental process.

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